

Essential Safety and Logistical Information for Handling 10-Methylundecanoic Acid

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Compound of Interest

Compound Name: 10-Methylundecanoic acid

Cat. No.: B1207798

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This guide provides immediate, essential safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **10-Methylundecanoic acid**. The following procedural steps and data are designed to ensure safe operational handling and disposal of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **10-Methylundecanoic acid** is presented below.

Property	Value
Molecular Formula	C ₁₂ H ₂₄ O ₂
Molecular Weight	200.32 g/mol [1]
Melting Point	38-39 °C[2][3]
Boiling Point	306.6 °C at 760 mmHg[2]
Density	0.903 g/cm ³ [2]
Flash Point	165.7 °C[2]
Storage Temperature	Room temperature or -20°C[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

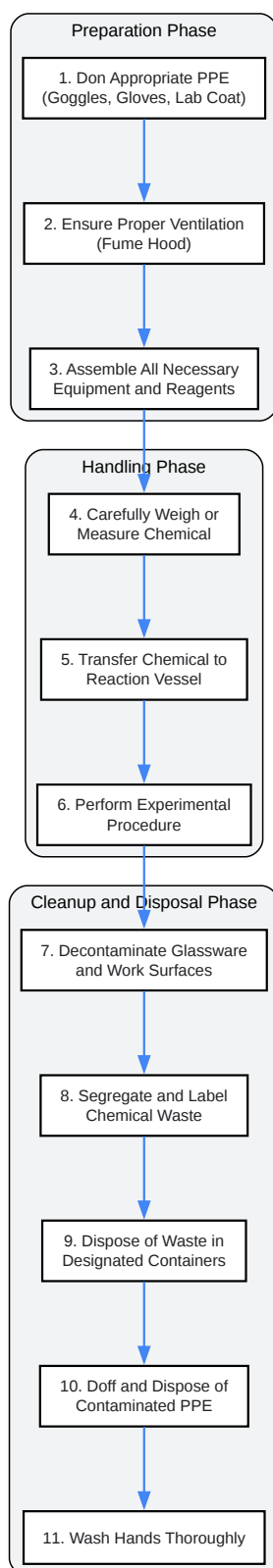
10-Methylundecanoic acid is classified as an irritant that can cause skin and serious eye irritation.[2] It is also harmful to aquatic life with long-lasting effects. Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment (PPE):

- Eye and Face Protection:
 - Wear chemical safety goggles where there is a potential for splashing.[4]
 - In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[4]
 - Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required.[6] It is recommended to use gloves with a high protection class and to replace them immediately if they become contaminated. Always wash hands thoroughly after removing gloves.[7]
 - Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[5] [7] For tasks with a higher potential for exposure, chemical-resistant coveralls may be necessary.[6]
- Respiratory Protection:
 - Work in a well-ventilated area to minimize the inhalation of dust or vapors.[5]
 - If dust is generated during handling, a respirator with a P2 filter is recommended.
 - For potential high concentrations of airborne particles, a supplied-air respirator may be required.[4]

Operational Plan: Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling of **10-Methylundecanoic acid**, from initial preparation to final disposal.



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Workflow for Safe Handling of **10-Methylundecanoic Acid**.

Detailed Experimental Protocols

Accidental Release Measures:

- Minor Spills:
 - Immediately clean up all spills.[\[7\]](#)
 - Avoid breathing in any dust and prevent contact with skin and eyes.[\[7\]](#)
 - Sweep or shovel the spilled material into a suitable container for disposal.[\[5\]](#)
- Major Spills:
 - Evacuate the area and alert emergency personnel.[\[7\]](#)
 - Ensure the area is well-ventilated.
 - Prevent the substance from entering drains.
 - Contain the spill using inert absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.

Disposal Plan:

- Chemical waste must be handled as hazardous waste.
- Dispose of the chemical and any contaminated materials in suitable, closed containers.[\[5\]](#)
- All waste disposal must be conducted in accordance with local, regional, and national environmental regulations.[\[5\]](#) Do not release into the environment.

First Aid Procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[\[5\]](#)

- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water.
- After Eye Contact: Rinse the eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing and consult an ophthalmologist.
- After Swallowing: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[8]

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